

Application Notes and Protocols for In Vitro Assays Using Aspergillomarasmine A

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Compound of Interest

Compound Name: *Aspergillumarin A*

Cat. No.: *B15600888*

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Introduction

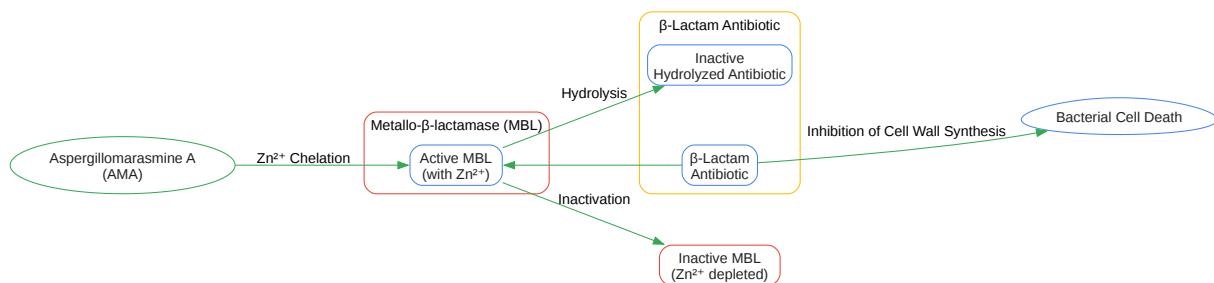
Aspergillomarasmine A (AMA) is a naturally occurring polyamino acid produced by the fungus *Aspergillus versicolor*.^{[1][2]} It has garnered significant interest in the scientific community for its potent inhibitory activity against metallo-β-lactamases (MBLs), a class of enzymes that confer bacterial resistance to a broad spectrum of β-lactam antibiotics, including carbapenems.^{[1][3]} This document provides detailed application notes and protocols for the in vitro evaluation of AMA, focusing on its mechanism of action and its synergistic effects with β-lactam antibiotics.

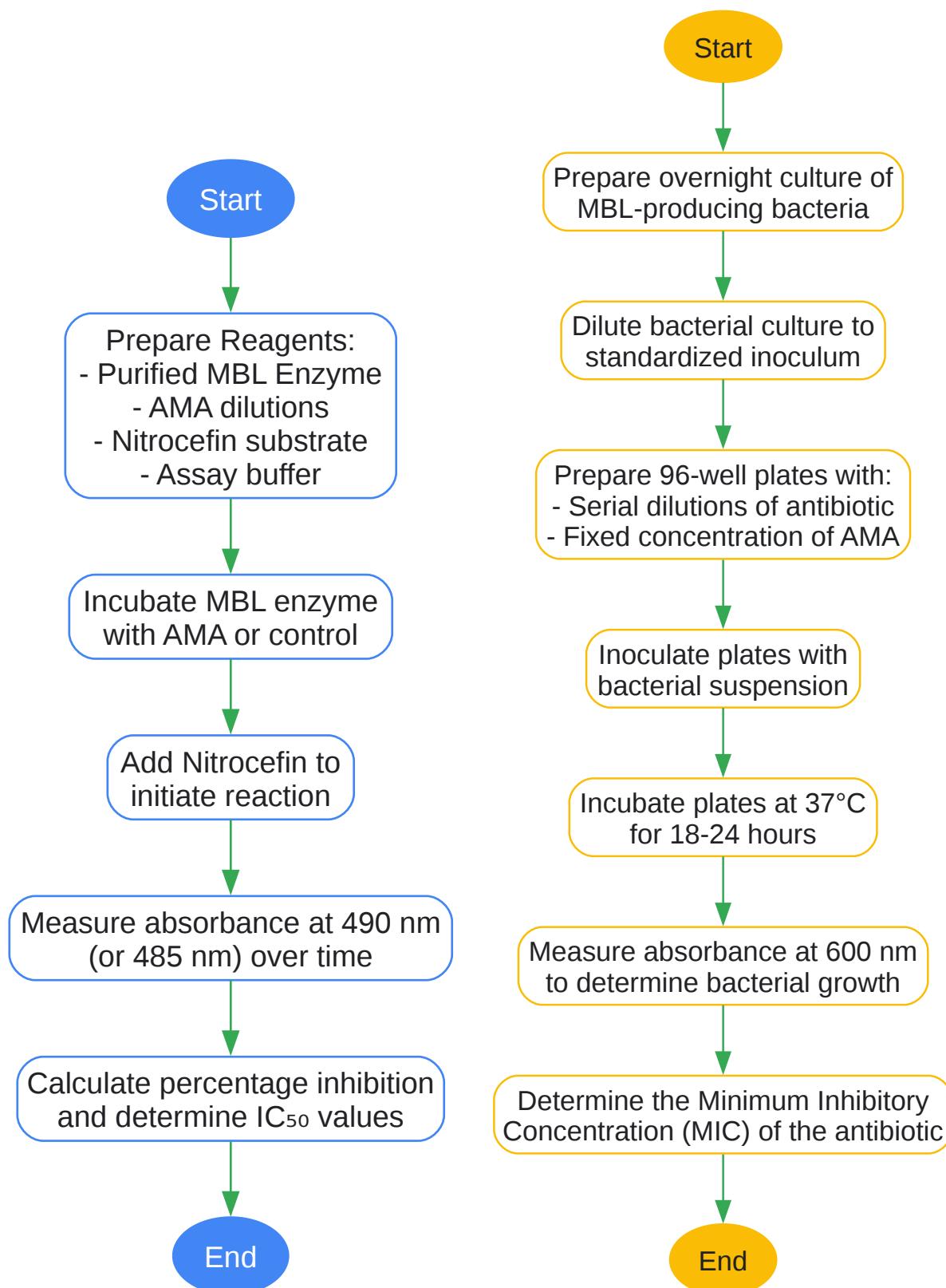
AMA functions as a selective zinc chelator, effectively inactivating MBLs by sequestering the Zn²⁺ cofactors essential for their catalytic activity.^{[1][4][5]} This inhibition restores the susceptibility of MBL-producing bacteria to conventional antibiotics.^[3] The primary targets of AMA include clinically significant MBLs such as New Delhi metallo-β-lactamase-1 (NDM-1) and Verona integron-encoded metallo-β-lactamase (VIM-2).^{[1][3]}

Mechanism of Action: MBL Inhibition

The primary mechanism of AMA's action is the inhibition of metallo-β-lactamases through zinc chelation. MBLs are zinc-dependent enzymes that hydrolyze the amide bond in the β-lactam ring of antibiotics, rendering them ineffective. AMA disrupts this process by binding to and removing the zinc ions from the active site of the MBL enzyme.^{[1][5]} This leads to the

inactivation of the enzyme, thereby restoring the efficacy of β -lactam antibiotics against resistant bacterial strains.[\[1\]](#)



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References

- 1. Aspergillomarasmine A|NDM-1 Inhibitor|For Research [benchchem.com]
- 2. Aspergillomarasmine A - Wikipedia [en.wikipedia.org]
- 3. Aspergillomarasmine A overcomes metallo-β-lactamase antibiotic resistance - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Aspergillomarasmine A inhibits metallo-β-lactamases by selectively sequestering Zn²⁺ - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. pubs.acs.org [pubs.acs.org]
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